

The Beilstein Database: A Legacy of Curated Chemical Knowledge

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-1-(4-Chlorophenyl)-2,2,2-trifluoroethanamine

CAS No.: 1187931-01-6

Cat. No.: B1532493

[Get Quote](#)

Before delving into the specifics of trifluoroethylamine, it is essential to understand the primary reference source underpinning this guide. The Beilstein Handbook of Organic Chemistry (Handbuch der Organischen Chemie), first published by Friedrich Konrad Beilstein in 1881, evolved into the world's most comprehensive and rigorously evaluated collection of data on organic compounds.^{[1][2]}

Today, this invaluable repository is accessible as an electronic database, which has been known under various names, including Crossfire Beilstein, and since 2009 has been maintained and distributed by Elsevier under the name Reaxys.^[1] Every compound within the database is assigned a unique Beilstein Registry Number, which serves as a definitive identifier linking to a wealth of experimentally validated information.^{[1][3]} This includes up to 350 distinct fields of physical, chemical, and spectroscopic data, along with literature references for each data point.^{[1][3]}

For the compounds discussed herein, the key identifiers are:

- 2,2,2-Trifluoroethylamine: Beilstein/REAXYS Number 1733204^{[4][5]}

- 2,2,2-Trifluoroethylamine Hydrochloride: Beilstein/REAXYS Number 3652103[6][7]

Accessing these entries in the Reaxys database provides a direct gateway to the primary literature and a deep well of curated data essential for experimental design.

Physicochemical Properties of 2,2,2-Trifluoroethylamine

The unique properties of 2,2,2-trifluoroethylamine (CAS 753-90-2) are dominated by the powerful electron-withdrawing nature of the trifluoromethyl group.[8] This structural feature significantly lowers the basicity of the amine compared to its non-fluorinated analog, ethylamine, and enhances its lipophilicity, both of which are critical attributes in drug design.[8][9]

The hydrochloride salt (CAS 373-88-6) is a stable, crystalline solid, making it easier to handle and store than the volatile free amine.[10][11] It is often the commercially supplied form, from which the free amine can be generated in situ.

Data Presentation: Key Properties

The following table summarizes the core physicochemical data for 2,2,2-trifluoroethylamine and its hydrochloride salt.

Property	2,2,2-Trifluoroethylamine	2,2,2-Trifluoroethylamine Hydrochloride
Molecular Formula	C ₂ H ₄ F ₃ N[4]	C ₂ H ₄ F ₃ N · HCl[6]
Molecular Weight	99.06 g/mol [4][5]	135.52 g/mol [6]
CAS Number	753-90-2[4]	373-88-6[6]
Beilstein/REAXYS No.	1733204[4][5]	3652103[6][7]
Appearance	Colorless transparent liquid[8]	White to light yellow crystalline powder[10][12]
Melting Point	-16.7 °C[8]	220-222 °C (subl.)[6][7]
Boiling Point	36-37 °C[4][13]	N/A
Density	1.262 g/mL at 20 °C[4]	N/A
Refractive Index (n _{20/D})	1.301[4]	N/A
Flash Point	-16 °C (-3.2 °F)	N/A

Synthesis of Trifluoroethylamine and Derivatives

The synthesis of α -trifluoromethylated amines is a well-established field, with numerous methods developed to access these valuable scaffolds. Common approaches often involve the nucleophilic addition of organometallic reagents to trifluoromethyl imines or their precursors. [14]

A prevalent laboratory- and industrial-scale method involves the amination of a suitable precursor, such as a 2,2,2-trifluoroethyl halide, with ammonia.[15] Another versatile strategy is the Grignard addition to stable N-aryl hemiaminal ethers of trifluoroacetaldehyde, which provides a route to α -branched trifluoroethyl amines.[14][16]

Experimental Protocol: Preparation of 2,2,2-Trifluoroethylamine Hydrochloride

This protocol describes a straightforward and high-yielding synthesis of the hydrochloride salt from the free amine, a common procedure for converting the volatile liquid into a stable,

weighable solid.^[17]

Objective: To quantitatively convert 2,2,2-trifluoroethylamine into its hydrochloride salt.

Materials:

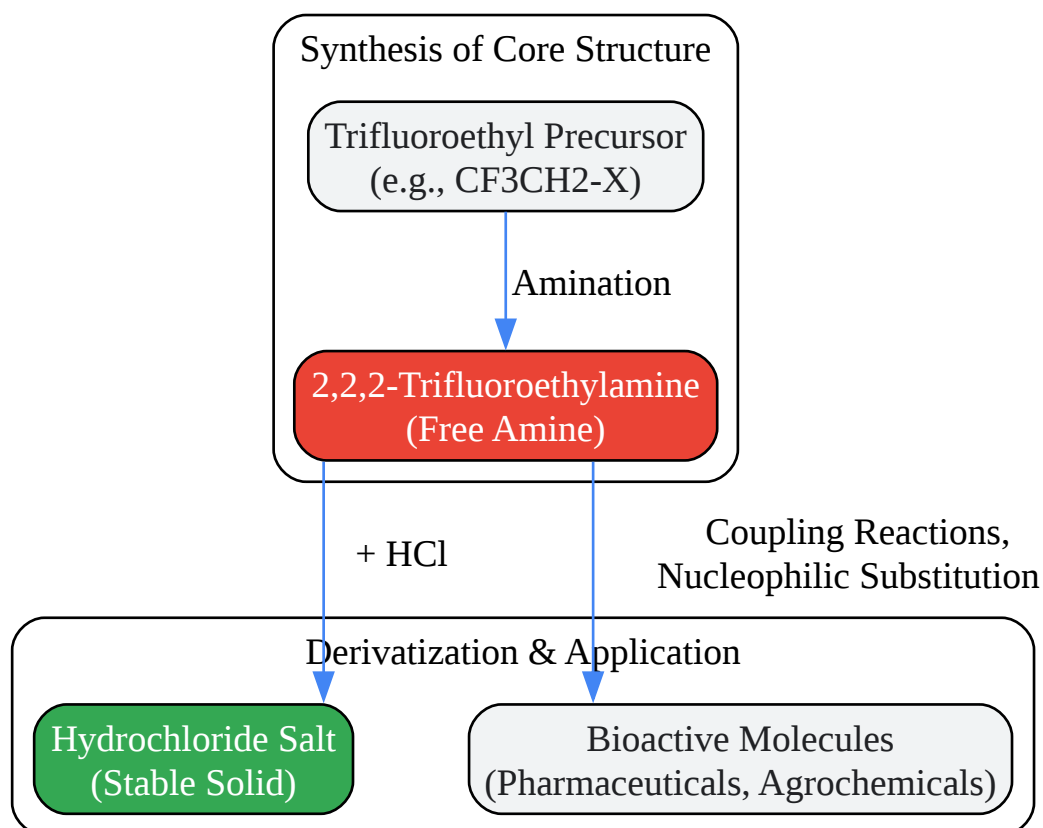
- 2,2,2-Trifluoroethylamine (33 g)
- Ethanol (100 g)
- Saturated Hydrochloric Acid Solution (35 g)
- Three-necked flask equipped with a dropping funnel and magnetic stirrer

Procedure:

- Charge the three-necked flask with ethanol (100 g) and 2,2,2-trifluoroethylamine (33 g).
- Begin stirring and cool the flask in an ice-water bath to maintain a temperature below 25 °C.
- Slowly add the saturated hydrochloric acid solution (35 g) dropwise from the dropping funnel, ensuring the temperature does not exceed 25 °C.
- After the addition is complete, remove the ice bath and warm the reaction mixture to 50 °C.
- Maintain the temperature at 50 °C and continue stirring for 1 hour.
- Concentrate the reaction mixture via distillation under reduced pressure (e.g., 0.98 MPa) at 45-50 °C to remove ethanol and water.
- Continue the distillation for approximately 5 hours until a white, powdery crystalline solid is obtained.
- The resulting solid is 2,2,2-trifluoroethylamine hydrochloride (yield ~96%).^[17]

Visualization: General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and derivatization of trifluoroethylamine compounds.



[Click to download full resolution via product page](#)

Caption: Synthesis and derivatization of trifluoroethylamine.

Reactivity and Key Applications in Development

The utility of trifluoroethylamine compounds stems from their predictable reactivity and the beneficial properties they confer upon a parent molecule. The amine acts as a weakly basic nucleophile, enabling its incorporation into various scaffolds through standard organic transformations.^[18]

Pharmaceutical and Agrochemical Significance

The trifluoroethyl moiety is a privileged structural motif in both medicinal chemistry and agrochemical science.

- **Pharmaceuticals:** The incorporation of a trifluoroethylamine group can improve metabolic stability by blocking sites of oxidative metabolism. It serves as a crucial intermediate for a

wide range of therapeutics, including 1,2-substituted biguanides for diabetes, guanidine derivatives for inhibiting gastric acid secretion, and various compounds targeting the central nervous and cardiovascular systems.[8][18] Furthermore, the trifluoroethylamine unit is an excellent bioisostere for the amide bond, replacing the planar peptide linkage with a stable, tetrahedral mimic that retains the N-H hydrogen bond donating capability.[9][14]

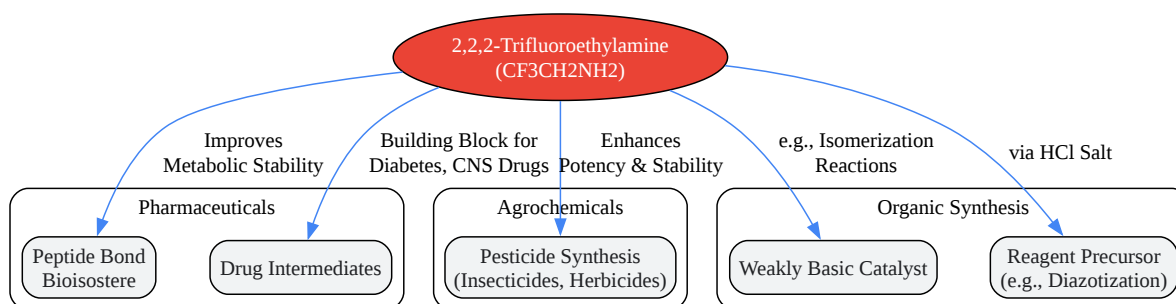
- **Agrochemicals:** It is a critical building block in the synthesis of highly effective pesticides, including insecticides, miticides, ovicides, and herbicides.[8][18] The trifluoromethyl group enhances the potency and stability of these agents.[8]

Use in Organic Synthesis

Beyond its role as a building block, trifluoroethylamine can function as a catalyst. As a weakly basic amine, it can catalyze reactions such as the isomerization of β,γ -unsaturated enones to their α,β -unsaturated counterparts.[18] Its hydrochloride salt is also a convenient starting material for diazotization reactions to produce diazo(2,2,2-trifluoro)ethane, a versatile reagent, though caution is required due to the explosive nature of diazo compounds.[10]

Visualization: Application Pathways

This diagram outlines the major application areas stemming from the trifluoroethylamine core structure.



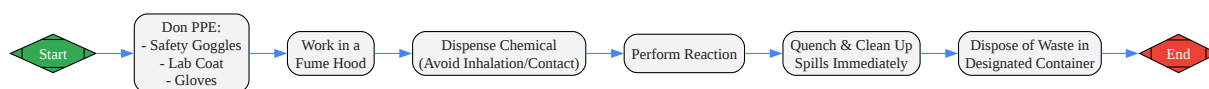
[Click to download full resolution via product page](#)

Caption: Key application pathways for trifluoroethylamine.

Safety and Handling

As a volatile, flammable, and corrosive liquid, 2,2,2-trifluoroethylamine requires careful handling in a well-ventilated area, preferably within a fume hood.[19] The hydrochloride salt is less hazardous but should still be handled with appropriate personal protective equipment (PPE), as it is harmful if swallowed or inhaled and causes skin and eye irritation.

Experimental Workflow: Safe Handling Protocol



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for trifluoroethylamine.

Key Safety Considerations:

- Storage: Store in a cool, dry, well-ventilated place away from strong oxidizing agents and acids.[20][21] The free amine should be stored at 2-8°C.[4]
- PPE: Always wear chemical-resistant gloves, safety goggles, and a face shield when handling the liquid.[19]
- First Aid: In case of contact, immediately flush skin or eyes with plenty of water for at least 15 minutes and seek medical attention.[19] If inhaled, move to fresh air.[20]

Conclusion

2,2,2-Trifluoroethylamine is more than just a chemical reagent; it is an enabling tool for innovation in drug discovery and agricultural science. Its unique properties, conferred by the trifluoromethyl group, provide chemists with a reliable method to enhance the biological performance of complex molecules. Authoritative and comprehensive resources like the

Beilstein database (Reaxys) are indispensable for accessing the decades of curated knowledge required to leverage such building blocks effectively and safely. By understanding its properties, synthesis, and reactivity, researchers can confidently integrate this versatile compound into their development pipelines to create next-generation therapeutics and crop protection agents.

References

- Beilstein d
- Beilstein database - NC St
- Exploring 2,2,2-Trifluoroethylamine: Properties and Applic
- Trifluoroethylamine (2,2,2-TRIFLUOROETHANAMINE, 'Ethylamine, 2,2,2-trifluoro-')
CAS:753-90-2. (URL:)
- 2,2,2-Trifluoroethylamine 99.5 753-90-2 - Sigma-Aldrich. (URL:)
- 2,2,2-Trifluoroethylamine = 98.0 GC 753-90-2 - Sigma-Aldrich. (URL:)
- Beilstein d
- Beilstein d
- The Beilstein Online Database - American Chemical Society. (URL:)
- 2,2,2-Trifluoroethylamine hydrochloride - Safety D
- 2,2,2-Trifluoroethylamine 98 373-88-6 - Sigma-Aldrich. (URL:)
- 2,2,2-Trifluoroethylamine hydrochloride - Chem-Impex. (URL:)
- The Trifluoroethylamine Function as Peptide Bond Replacement | Request PDF. (URL: [\[Link\]](#))
- What is the application of 2,2,2-Trifluoroethylamine hydrochloride in organic synthesis?.
(URL:)
- 2,2,2-TRIFLUOROETHYLAMINE | 753-90-2 - ChemicalBook. (URL:)
- SAFETY D
- Synthesis of functionalized α -trifluoroethyl amine scaffolds via Grignard addition to N-aryl hemiaminal ethers - RSC Publishing. (URL: [\[Link\]](#))
- 2,2,2-Trifluoroethylamine 99.5 753-90-2 - Sigma-Aldrich. (URL:)
- SAFETY D
- SAFETY D
- Trifluoroethylamine Hydrochloride - Solubility of Things. (URL:)
- 2,2,2-Trifluoroethylamine 98 373-88-6 - Sigma-Aldrich. (URL:)
- 2,2,2-Trifluoroethylamine hydrochloride synthesis - chemicalbook. (URL:)

- Synthesis of functionalized α -trifluoroethyl amine scaffolds via Grignard addition to N-aryl hemiaminal ethers - RSC Publishing. (URL:)
- CN105906513A - Preparation method of trifluoroethylamine - Google P

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Beilstein database - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Beilstein_database [chemeuropa.com]
- 4. 2,2,2-Trifluoroethylamine 99.5 753-90-2 [sigmaaldrich.com]
- 5. 2,2,2-三氟乙胺 $\geq 98.0\%$ (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 6. 2,2,2-Trifluoroethylamine 98 373-88-6 [sigmaaldrich.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. innospk.com [innospk.com]
- 9. researchgate.net [researchgate.net]
- 10. guidechem.com [guidechem.com]
- 11. solubilityofthings.com [solubilityofthings.com]
- 12. chemimpex.com [chemimpex.com]
- 13. 2,2,2-TRIFLUOROETHYLAMINE | 753-90-2 [chemicalbook.com]
- 14. Synthesis of functionalized α - trifluoroethyl amine scaffolds via Grignard addition to N - aryl hemiaminal ethers - RSC Advances (RSC Publishing) DOI:10.1039/C3RA47708H [pubs.rsc.org]
- 15. CN105906513A - Preparation method of trifluoroethylamine - Google Patents [patents.google.com]
- 16. Synthesis of functionalized α -trifluoroethyl amine scaffolds via Grignard addition to N-aryl hemiaminal ethers - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 17. 2,2,2-Trifluoroethylamine hydrochloride synthesis - chemicalbook [chemicalbook.com]

- [18. kangmei.com \[kangmei.com\]](#)
- [19. fishersci.com \[fishersci.com\]](#)
- [20. 2,2,2-Trifluoroethylamine hydrochloride - Safety Data Sheet \[chemicalbook.com\]](#)
- [21. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [The Beilstein Database: A Legacy of Curated Chemical Knowledge]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1532493/docs#the-beilstein-database-a-legacy-of-curated-chemical-knowledge\]](https://www.benchchem.com/product/b1532493/docs#the-beilstein-database-a-legacy-of-curated-chemical-knowledge)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

